

commercial availability and suppliers of Saquinavir-d9

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Compound of Interest

Compound Name: Saquinavir-d9

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Saquinavir-d9: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and core technical data of **Saquinavir-d9**. It is intended to serve as a valuable resource for researchers and scientists engaged in drug development and bioanalytical studies. This guide includes a summary of quantitative data, detailed experimental protocols for its use as an internal standard, and a workflow diagram for procurement and application.

Core Technical Data

Saquinavir-d9 is a deuterated analog of Saquinavir, a protease inhibitor used in the treatment of HIV. Its primary application in a research setting is as an internal standard for the quantification of Saquinavir in biological matrices using mass spectrometry-based methods.^[1] The stable isotope label allows for precise and accurate measurement by correcting for variations during sample preparation and analysis.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Saquinavir-d9**, compiled from various suppliers.

Parameter	Value	Source
CAS Number	1356355-11-7	Cayman Chemical, LGC Standards, Santa Cruz Biotechnology
Molecular Formula	C ₃₈ H ₄₁ D ₉ N ₆ O ₅	Cayman Chemical, LGC Standards, Santa Cruz Biotechnology
Formula Weight	679.9 g/mol	Cayman Chemical, LGC Standards, Santa Cruz Biotechnology
Purity	≥98% to ≥99% deuterated forms (d ₁ -d ₉)	MySkinRecipes, Cayman Chemical
Formulation	Typically a solid	Cayman Chemical
Solubility	Soluble in Chloroform and Methanol	Cayman Chemical
Storage	-20°C, dry, and sealed	MySkinRecipes, Clinivex

Commercial Availability and Suppliers

Saquinavir-d9 is available from a range of specialized chemical suppliers that provide reference standards and research chemicals. The following table lists some of the prominent suppliers.

Supplier	Website	Available Pack Sizes
LGC Standards	--INVALID-LINK--	1 mg, 10 mg
Cayman Chemical	--INVALID-LINK--	1 mg
Clinivex	--INVALID-LINK--	10 mg, 50 mg, 100 mg (as Mesylate)
Santa Cruz Biotechnology	--INVALID-LINK--	Inquire for availability
Sapphire North America	--INVALID-LINK--	1 mg
MySkinRecipes	--INVALID-LINK--	1 mg
MedChemExpress	--INVALID-LINK--	1 mg, 5 mg, 10 mg

Experimental Protocols

Saquinavir-d9 is predominantly used as an internal standard in bioanalytical methods, particularly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), for the quantification of Saquinavir in biological samples such as plasma, saliva, and urine.[2] The following is a generalized experimental protocol synthesized from various methodologies.

Preparation of Stock and Working Solutions

- **Stock Solution:** Prepare a stock solution of **Saquinavir-d9** in a suitable organic solvent, such as methanol or acetonitrile, at a concentration of 1 mg/mL. Store this solution at -20°C.
- **Working Solution:** Dilute the stock solution with the appropriate solvent to prepare a working solution at a concentration suitable for spiking into calibration standards, quality control samples, and study samples. The final concentration of the internal standard in the samples should be optimized to provide a stable and reproducible signal.

Sample Preparation

The goal of sample preparation is to extract Saquinavir and **Saquinavir-d9** from the biological matrix and remove interfering substances. Common techniques include protein precipitation and liquid-liquid extraction.

- Protein Precipitation (PPT):
 - To a 100 μ L aliquot of the biological sample (e.g., plasma), add a specified volume of the **Saquinavir-d9** working solution.
 - Add a precipitating agent, such as acetonitrile or methanol (typically 3 volumes), to the sample.^[3]
 - Vortex the mixture vigorously for 1-2 minutes to ensure complete protein precipitation.
 - Centrifuge the sample at a high speed (e.g., 10,000 x g for 10 minutes) to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube for analysis by LC-MS/MS.
- Liquid-Liquid Extraction (LLE):
 - To a 100 μ L aliquot of the biological sample, add the **Saquinavir-d9** working solution.
 - Add a suitable extraction solvent, such as ethyl acetate or diethyl ether.^{[2][4]}
 - Vortex the mixture for an extended period (e.g., 5-10 minutes) to ensure efficient extraction.
 - Centrifuge to separate the organic and aqueous layers.
 - Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase for injection into the LC-MS/MS system.

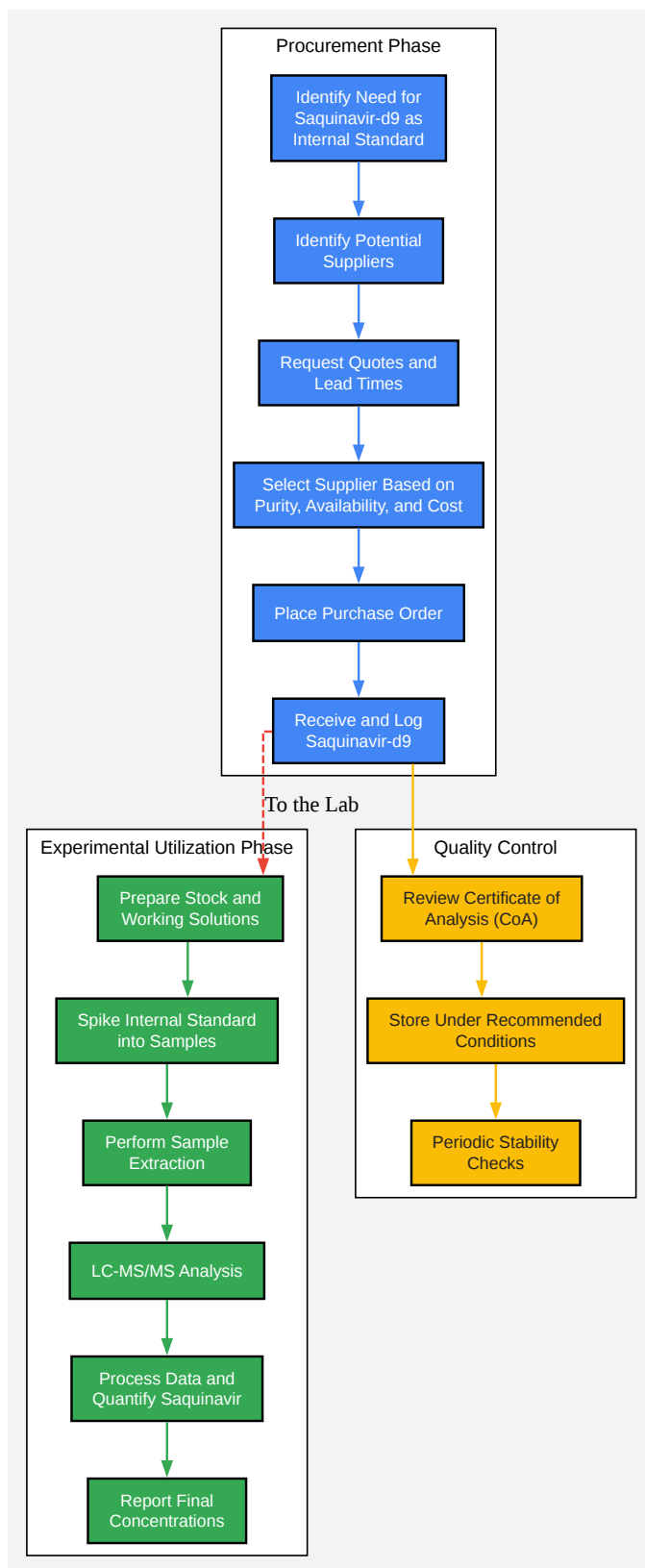
LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used for the separation of Saquinavir.^[2]

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., formic acid or ammonium formate in water) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate in the range of 0.2-0.6 mL/min is common.
- Column Temperature: The column is often maintained at a constant temperature (e.g., 40°C) to ensure reproducible chromatography.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
 - Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for both Saquinavir and **Saquinavir-d9**.
 - Saquinavir: The precursor ion is typically the protonated molecule $[M+H]^+$ at m/z 671.1, and a common product ion is m/z 570.2.[\[3\]](#)
 - **Saquinavir-d9**: The precursor ion will be at a higher m/z due to the deuterium labeling (approximately m/z 680.9), and a corresponding product ion will be monitored. The exact masses should be confirmed by direct infusion of the standard.
 - Quantification: The concentration of Saquinavir in the samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Saquinavir-d9**) and comparing it to a calibration curve constructed from standards of known concentrations.

Workflow for Procurement and Utilization of Saquinavir-d9

The following diagram illustrates the logical workflow from identifying the need for **Saquinavir-d9** to its final application in a research experiment.



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Procurement and Utilization Workflow for **Saquinavir-d9**.

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